

# Technical Guide: Physical Properties of 1-(4-(4-Bromophenoxy)phenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-(4-Bromophenoxy)phenyl)ethanone

Cat. No.: B1311913

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the chemical compound **1-(4-(4-bromophenoxy)phenyl)ethanone**. The information is compiled from various scientific and chemical data sources to support research, development, and quality control activities.

## Compound Identification

Identifier	Value
Chemical Name	1-(4-(4-Bromophenoxy)phenyl)ethanone
Synonyms	4'-(4-Bromophenoxy)acetophenone, 1-Acetyl-4-(4-bromophenoxy)benzene
CAS Number	54916-27-7
Molecular Formula	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub>
Molecular Weight	291.14 g/mol
Appearance	Pale yellow crystals

## Physical Properties Summary

The following table summarizes the key physical properties of **1-(4-(4-bromophenoxy)phenyl)ethanone**.

Property	Value	Notes
Melting Point	69-75 °C	The range suggests the typical purity available for this compound.
Boiling Point	378.0 ± 22.0 °C	At a pressure of 760 mmHg.
Density	1.4 ± 0.1 g/cm <sup>3</sup>	
Solubility	This compound is expected to have low solubility in polar solvents like water and higher solubility in non-polar organic solvents.	

## Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **1-(4-(4-bromophenoxy)phenyl)ethanone**.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities.

Principle: A small, finely powdered sample of the compound is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to liquefy and at which it becomes completely liquid are recorded as the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Glass capillary tubes (sealed at one end)

- Spatula
- Mortar and pestle (if the sample is not already a fine powder)

#### Procedure:

- **Sample Preparation:** Ensure the sample of **1-(4-(4-bromophenoxy)phenyl)ethanone** is completely dry. If necessary, gently grind the pale yellow crystals into a fine powder using a mortar and pestle.
- **Capillary Tube Packing:** Press the open end of a capillary tube into the powdered sample, forcing a small amount of the compound into the tube. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample should be approximately 2-3 mm high.
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/min) to get a rough estimate.
- **Accurate Measurement:** For a precise measurement, set the heating rate to a slow and steady 1-2 °C per minute, starting from a temperature about 15-20 °C below the expected melting point.
- **Observation and Recording:** Observe the sample through the magnifying eyepiece. Record the temperature at which the first drop of liquid appears (T1). Continue heating at the same rate and record the temperature at which the last solid crystal melts (T2). The melting range is reported as T1 - T2.

## Solubility Determination (Qualitative)

Understanding the solubility of a compound is essential for its purification, formulation, and in designing reaction conditions.

**Principle:** The solubility of a solute in a solvent is determined by observing whether a homogeneous solution forms when the solute is mixed with the solvent. The principle of "like

dissolves like" is a useful guideline, where non-polar compounds tend to dissolve in non-polar solvents and polar compounds in polar solvents.

Apparatus:

- Small test tubes
- Graduated pipettes or cylinders
- Spatula
- Vortex mixer (optional)

Procedure:

- Solvent Selection: Choose a range of solvents with varying polarities. For **1-(4-(4-bromophenoxy)phenyl)ethanone**, suitable test solvents would include water (highly polar), ethanol (polar), and a non-polar organic solvent such as toluene or dichloromethane.
- Sample Preparation: In separate, labeled test tubes, place a small, pre-weighed amount of the compound (e.g., 10 mg).
- Solvent Addition: Add a measured volume of the first solvent (e.g., 1 mL) to the corresponding test tube.
- Mixing: Agitate the mixture vigorously for 1-2 minutes. A vortex mixer can be used to ensure thorough mixing.
- Observation: Observe the mixture against a well-lit background.
  - Soluble: The solid completely dissolves, and the resulting solution is clear.
  - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
  - Insoluble: The solid does not appear to dissolve at all.
- Repeat: Repeat steps 3-5 for each selected solvent. Record the observations for each solvent.

## Visualizations

### Workflow for Physical and Chemical Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of a chemical compound like **1-(4-(4-bromophenoxy)phenyl)ethanone**.

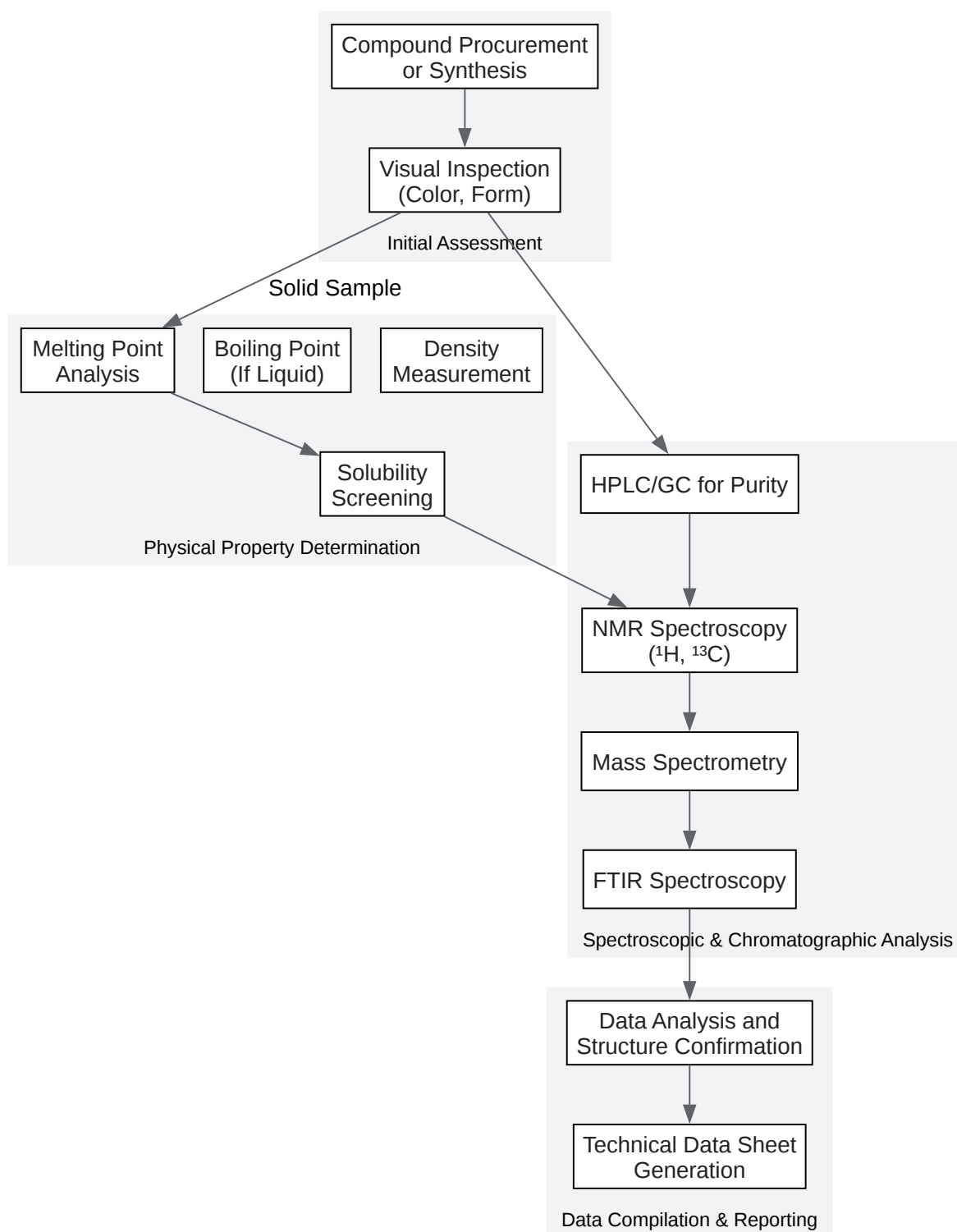


Figure 1. Characterization Workflow

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Caption: A logical workflow for the physical and chemical characterization of a compound.

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